

Personal protective equipment for handling 3-Chloro-1,2-benzisoxazole

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Compound of Interest

Compound Name: 3-Chloro-1,2-benzisoxazole

Cat. No.: B094866

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Essential Safety and Handling Guide for 3-Chloro-1,2-benzisoxazole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Chloro-1,2-benzisoxazole** (CAS No. 16263-52-8) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

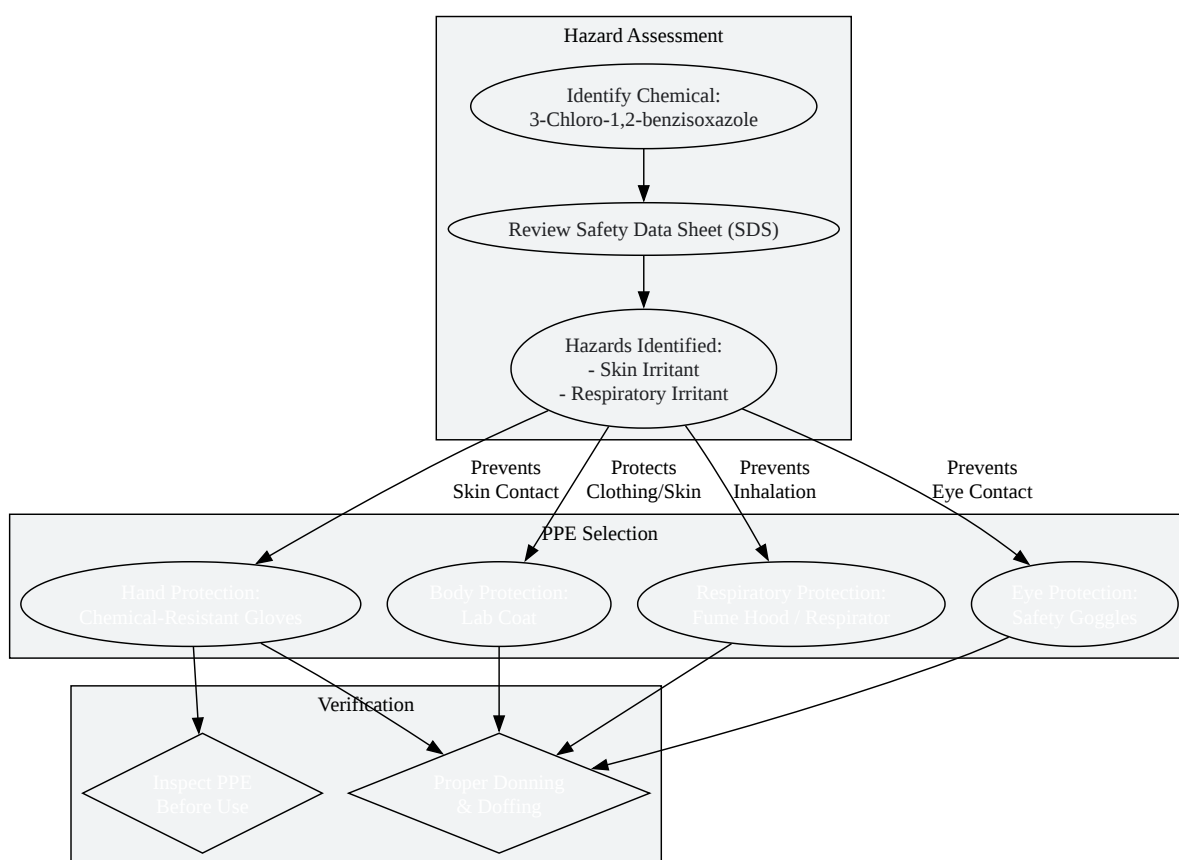
Hazard Identification and Personal Protective Equipment (PPE)

3-Chloro-1,2-benzisoxazole is classified as a skin irritant and may cause respiratory irritation.

[1] Proper selection and use of PPE are critical to prevent exposure.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) inspected before use.	To prevent skin contact and irritation.
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To protect eyes from splashes or dust.
Skin and Body	Laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be required for high concentrations or spills.	To prevent inhalation and respiratory tract irritation.



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Operational Plan for Safe Handling

Adherence to a strict operational protocol is essential for minimizing the risk of exposure when working with **3-Chloro-1,2-benzisoxazole**.

Step-by-Step Handling Procedure:

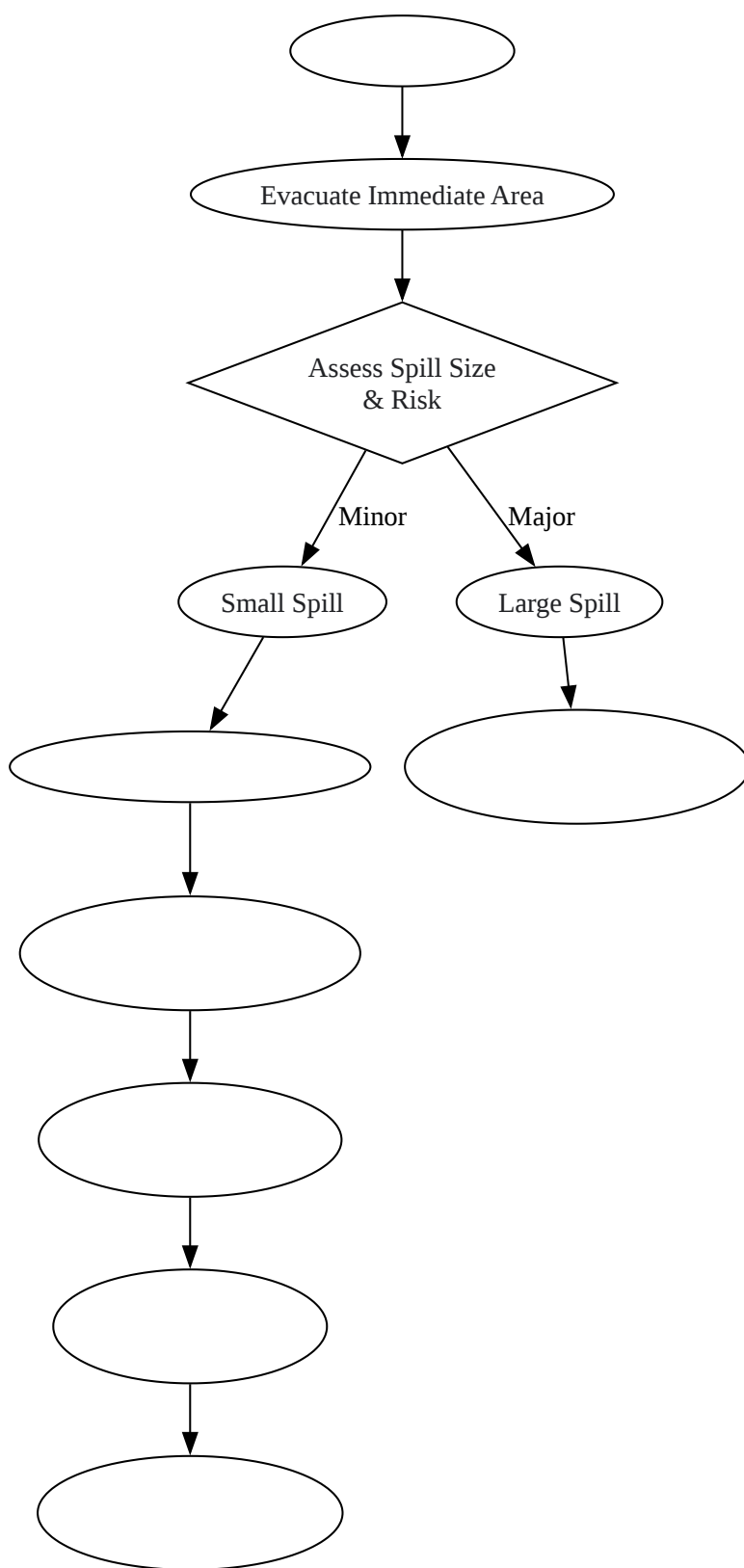
- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Gather all necessary PPE and inspect it for integrity.
 - Prepare all necessary equipment and reagents before handling the chemical.
- Handling:
 - Conduct all work with **3-Chloro-1,2-benzisoxazole** within a certified chemical fume hood.
 - Wear all required PPE, including a lab coat, safety goggles, and chemical-resistant gloves. [\[2\]](#)[\[3\]](#)
 - Avoid the formation of dust and aerosols. [\[4\]](#)
 - Wash hands thoroughly after handling, even if gloves were worn. [\[2\]](#)[\[4\]](#)
- Storage:
 - Store **3-Chloro-1,2-benzisoxazole** in a tightly closed container in a dry, cool, and well-ventilated area. [\[2\]](#)[\[3\]](#)
 - Keep it away from incompatible materials such as strong oxidizing agents.

Emergency and Disposal Plan

Proper procedures for managing spills and disposing of waste are crucial for laboratory and environmental safety.

Spill Response Protocol:

- Evacuate: Immediately evacuate the affected area in case of a significant spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.[\[5\]](#)
- Collect: Carefully sweep or scoop up the absorbed material into a suitable, sealed container for disposal.[\[3\]](#)[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the contaminated materials as hazardous waste.[\[5\]](#)



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Waste Disposal Plan:

- Waste Segregation: All materials contaminated with **3-Chloro-1,2-benzisoxazole**, including unused product, contaminated labware, and PPE, must be treated as hazardous waste.[5]
- Containerization: Collect waste in clearly labeled, sealed, and chemically resistant containers.[4][5]
- Labeling: Label waste containers with "Hazardous Waste," the full chemical name "**3-Chloro-1,2-benzisoxazole**," and the associated hazards.[5]
- Disposal: Dispose of the hazardous waste through a licensed environmental disposal company, following all local, state, and federal regulations.[3][4] Do not dispose of it down the drain or in regular trash.

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